

# Application Note: Quantification of Chicoric Acid in Escarole Extracts

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## Compound of Interest

Compound Name: Escarol

Cat. No.: B1233730

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## Introduction

**Escarole** (*Cichorium endivia* var. *latifolium*), a leafy green vegetable belonging to the Asteraceae family, is recognized for its nutritional value and bitter taste, attributed to a variety of specialized metabolites.[1] Among these, chicoric acid, a dicaffeoyltartaric acid, stands out as a significant bioactive compound with a range of health-promoting properties, including antioxidant, anti-inflammatory, antiviral, and immunostimulatory effects.[2][3][4] As interest in functional foods and natural health products grows, accurate quantification of chicoric acid in **escarole** extracts is crucial for quality control, standardization of products, and further pharmacological investigation.

This application note provides detailed protocols for the extraction and quantification of chicoric acid from **escarole** leaves using High-Performance Liquid Chromatography (HPLC) coupled with UV detection. Additionally, it presents a summary of reported chicoric acid content in related species and illustrates a key signaling pathway associated with its anti-inflammatory activity.

## Data Presentation

The concentration of chicoric acid can vary significantly depending on the plant species, cultivar, growing conditions, and processing methods.[5][6] While specific quantitative data for

**escarole** is limited in readily available literature, data from the closely related species, chicory (*Cichorium intybus*), provides a valuable reference point.

Table 1: Reported Concentrations of Chicoric Acid in *Cichorium* Species

Plant Species	Plant Part	Method of Analysis	Concentration of Chicoric Acid ( $\mu\text{g/g}$ Dry Weight)	Reference
<i>Cichorium intybus</i>	Leaves	HPLC-PDA	$1692.33 \pm 0.04$	[7]
<i>Cichorium intybus</i>	Green/Red Aerial Part	HPLC	Not specified, but identified as a major phenolic compound	[8]
<i>Cichorium endivia</i>	Leaves	LC-MS/MS	Identified, but not quantified	[1]
<i>Cichorium endivia</i>	Fresh Edible Parts	HPLC	Identified as a main phenolic compound, with significant variation between ecotypes	[9]

## Experimental Protocols

### Protocol for Extraction of Chicoric Acid from Escarole Leaves

This protocol is adapted from established methods for extracting phenolic compounds from chicory and other leafy greens.[1][10]

Materials:

- Fresh or freeze-dried **escarole** leaves
- Ethanol (80% v/v in water)
- Homogenizer (e.g., blender or mortar and pestle with liquid nitrogen)
- Ultrasonic bath
- Centrifuge
- Filtration apparatus with 0.45  $\mu\text{m}$  syringe filters
- Rotary evaporator (optional)
- Lyophilizer (optional)

#### Procedure:

- Sample Preparation:
  - For fresh leaves, wash thoroughly with deionized water and pat dry.
  - Homogenize 10 g of fresh leaves or 1 g of freeze-dried, powdered leaves.
- Extraction:
  - Transfer the homogenized sample to a flask.
  - Add 100 mL of 80% ethanol.
  - Perform ultrasound-assisted extraction (UAE) in an ultrasonic bath at 40 kHz for 50 minutes.<sup>[1]</sup> Alternatively, macerate with constant stirring for 24 hours at room temperature, protected from light.
- Filtration and Centrifugation:
  - Filter the extract through cheesecloth or a coarse filter paper to remove large debris.
  - Centrifuge the filtrate at 4000 rpm for 15 minutes to pellet finer particles.

- Concentration (Optional):
  - Decant the supernatant. To concentrate the extract, evaporate the ethanol under vacuum using a rotary evaporator at a temperature below 40°C.
  - The resulting aqueous extract can be used directly or freeze-dried (lyophilized) to obtain a stable powder.
- Final Preparation for HPLC:
  - Re-dissolve a known weight of the dried extract (or take a known volume of the liquid extract) in the HPLC mobile phase.
  - Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

## Protocol for HPLC-UV Quantification of Chicoric Acid

This protocol is based on established HPLC methods for the analysis of chicoric acid and other phenolic compounds in plant extracts.[\[10\]](#)[\[11\]](#)

Materials and Equipment:

- HPLC system with a UV-Vis or Photodiode Array (PDA) detector
- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Chicoric acid analytical standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Acetic acid or Formic acid (HPLC grade)
- Volumetric flasks and pipettes

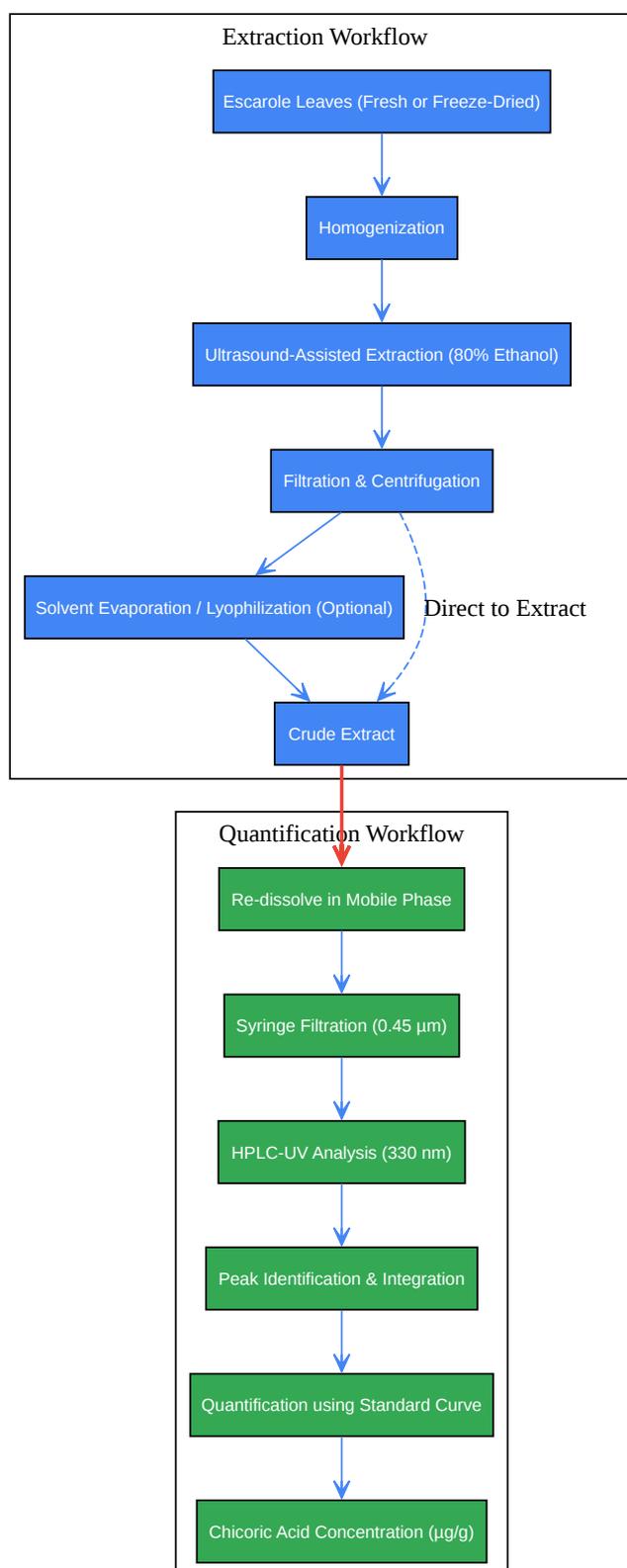
Procedure:

- Preparation of Mobile Phase:

- Mobile Phase A: Water with 0.1% formic acid (or 2% acetic acid).
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Degas both phases by sonication or vacuum filtration before use. A common isocratic mobile phase is a mixture of water:acetonitrile:acetic acid (84:14:2 v/v/v).<sup>[10]</sup>
- HPLC Conditions:
  - Column: C18 reversed-phase (4.6 x 250 mm, 5 μm).
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 20 μL.
  - Column Temperature: 30°C.
  - Detector Wavelength: 330 nm (for optimal detection of chicoric acid).
  - Run Time: Approximately 20-30 minutes, depending on the specific column and mobile phase composition.
- Standard Curve Preparation:
  - Prepare a stock solution of chicoric acid standard (e.g., 1 mg/mL) in the mobile phase.
  - Perform serial dilutions to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 μg/mL).
  - Inject each standard into the HPLC system and record the peak area.
  - Construct a calibration curve by plotting peak area versus concentration.
- Sample Analysis:
  - Inject the prepared **escarole** extract solution into the HPLC system.
  - Identify the chicoric acid peak by comparing its retention time with that of the standard.

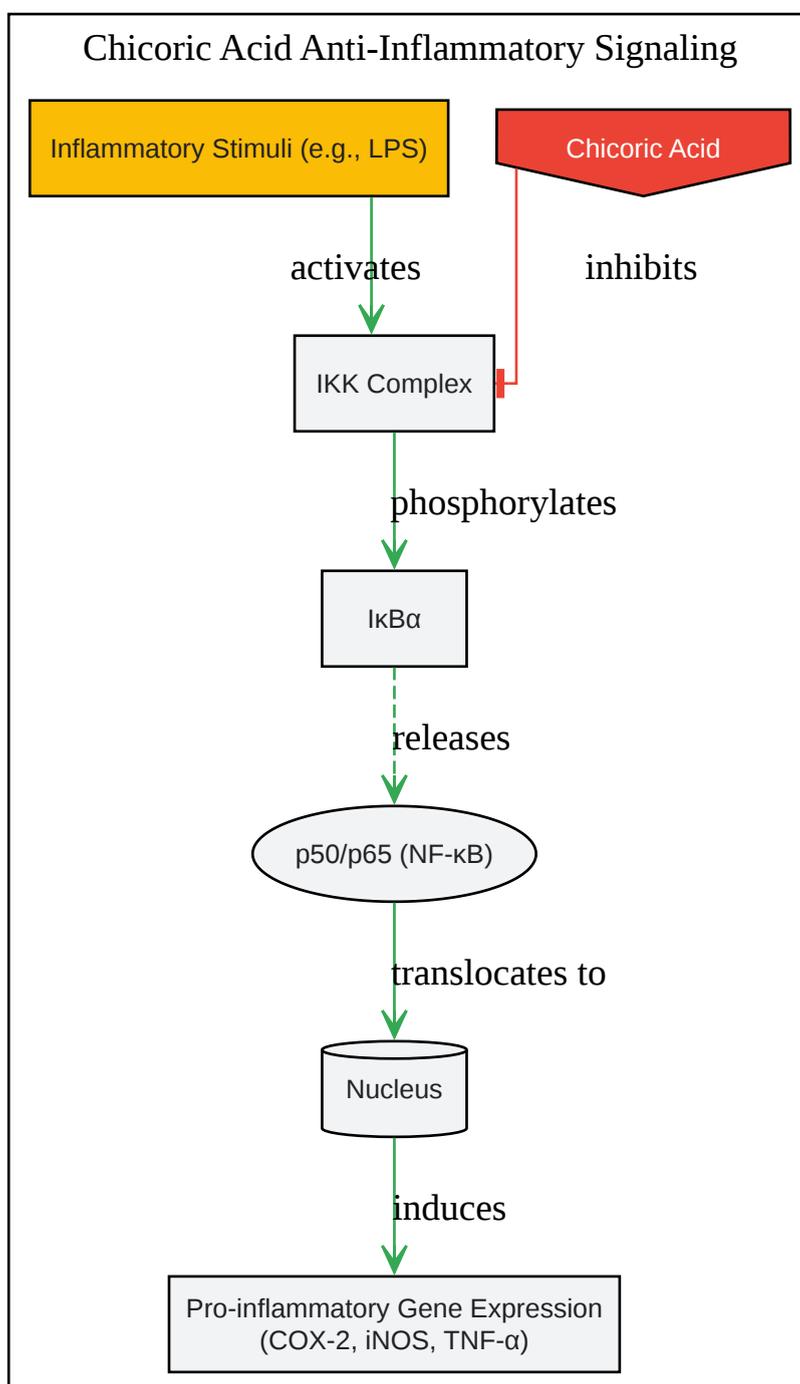
- Quantify the amount of chicoric acid in the sample by interpolating its peak area on the standard calibration curve.
- Calculation:
  - Calculate the concentration of chicoric acid in the original sample (in  $\mu\text{g/g}$  of **escarole**) using the following formula:  $\text{Concentration } (\mu\text{g/g}) = (C \times V) / M$  Where:
    - C = Concentration from the calibration curve ( $\mu\text{g/mL}$ )
    - V = Final volume of the extract (mL)
    - M = Initial mass of the **escarole** sample (g)

## Mandatory Visualizations



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Caption: Experimental workflow for chicoric acid quantification.



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